

# An In-depth Technical Guide to the Safety of L-Phenylalanine-3-13C

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## Compound of Interest

Compound Name: *L-Phenylalanine-3-13C*

Cat. No.: B162273

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Disclaimer: This document is intended for informational purposes for research and development professionals. It is not a substitute for a certified Safety Data Sheet (SDS) provided by the manufacturer. Always consult the specific SDS for the product you are using. The safety and toxicological data for isotopically labeled compounds are often limited; therefore, the data for the unlabeled parent compound, L-Phenylalanine, are provided as the primary reference.

## Introduction

**L-Phenylalanine-3-13C** is a stable isotope-labeled version of the essential amino acid L-phenylalanine. The carbon-13 isotope at the third carbon position makes it a valuable tool in metabolic research, proteomics, and drug development as a tracer to study the fate of phenylalanine in biological systems.[1][2] Given its use in experimental settings, a thorough understanding of its safety profile is crucial for researchers.

## Hazard Identification

Based on the available safety data for L-Phenylalanine, the compound is generally considered non-hazardous according to GHS classifications.[3] However, as with all laboratory chemicals, it should be handled with care, assuming that the toxicological properties have not been fully investigated.[4][5]

- Primary Routes of Exposure: Inhalation, ingestion, skin contact, and eye contact.
- Potential Health Effects:
  - Eye: May cause mild irritation.
  - Skin: May cause mild irritation upon prolonged contact.
  - Ingestion: Not expected to be harmful in small quantities.
  - Inhalation: May cause respiratory tract irritation.

No components of this product at levels greater than or equal to 0.1% are identified as probable, possible, or confirmed human carcinogens by IARC, ACGIH, or NTP.[\[5\]](#)[\[6\]](#)

## Quantitative Data

The following tables summarize the key quantitative data for **L-Phenylalanine-3-13C** and its unlabeled counterpart.

**Table 1: Physical and Chemical Properties**

Property	Value	Reference
Molecular Formula	C <sub>8</sub> <sup>13</sup> CH <sub>11</sub> NO <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	166.18 g/mol	<a href="#">[7]</a> <a href="#">[8]</a>
Appearance	White crystalline powder/solid	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[7]</a>
Melting Point	270-275 °C (decomposes)	<a href="#">[4]</a> <a href="#">[7]</a>
Solubility	Soluble in water	<a href="#">[4]</a> <a href="#">[5]</a>
Isotopic Purity	≥99 atom % <sup>13</sup> C	<a href="#">[7]</a>
Optical Activity	[α] <sub>25/D</sub> -33.0°, c = 1 in H <sub>2</sub> O	<a href="#">[7]</a>

**Table 2: Toxicological Data (for unlabeled L-Phenylalanine)**

Parameter	Value	Species	Reference
Acute Oral LD50	No data available	-	[4]
Acute Intraperitoneal LD50	5,287 mg/kg	Rat	[6]
Carcinogenicity	Not listed by IARC, NTP, or OSHA	-	[5]
Mutagenic Effects	No information available	-	[4]
Reproductive Effects	No information available	-	[4]

Note: The toxicological properties of the  $^{13}\text{C}$ -labeled compound have not been fully investigated. The data for the unlabeled compound should be used as a guideline.

## Experimental Protocols

No specific safety-related experimental protocols for **L-Phenylalanine-3- $^{13}\text{C}$**  were found. The following is a generalized workflow for the safe handling and preparation of a stock solution, based on standard laboratory practices.

### Protocol: Preparation of a Sterile Stock Solution

- **Calculation:** Determine the required mass of **L-Phenylalanine-3- $^{13}\text{C}$**  to achieve the desired concentration for your stock solution.
- **Weighing:** In a chemical fume hood or a well-ventilated area, carefully weigh the calculated amount of the compound using an analytical balance. Use appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- **Dissolution:** Transfer the weighed powder to a sterile container (e.g., a conical tube). Add the appropriate solvent (e.g., sterile deionized water or buffer) to the container.
- **Mixing:** Gently agitate or vortex the solution until the powder is completely dissolved.

- Sterilization (if required): For cell culture or other sterile applications, sterile-filter the solution through a 0.22  $\mu\text{m}$  syringe filter into a new sterile container.
- Labeling and Storage: Clearly label the container with the compound name, concentration, date of preparation, and your initials. Store the solution at the recommended temperature, typically  $-20^{\circ}\text{C}$  or  $-80^{\circ}\text{C}$  for long-term stability.<sup>[1]</sup>

## Mandatory Visualizations

### General Handling and Preparation Workflow

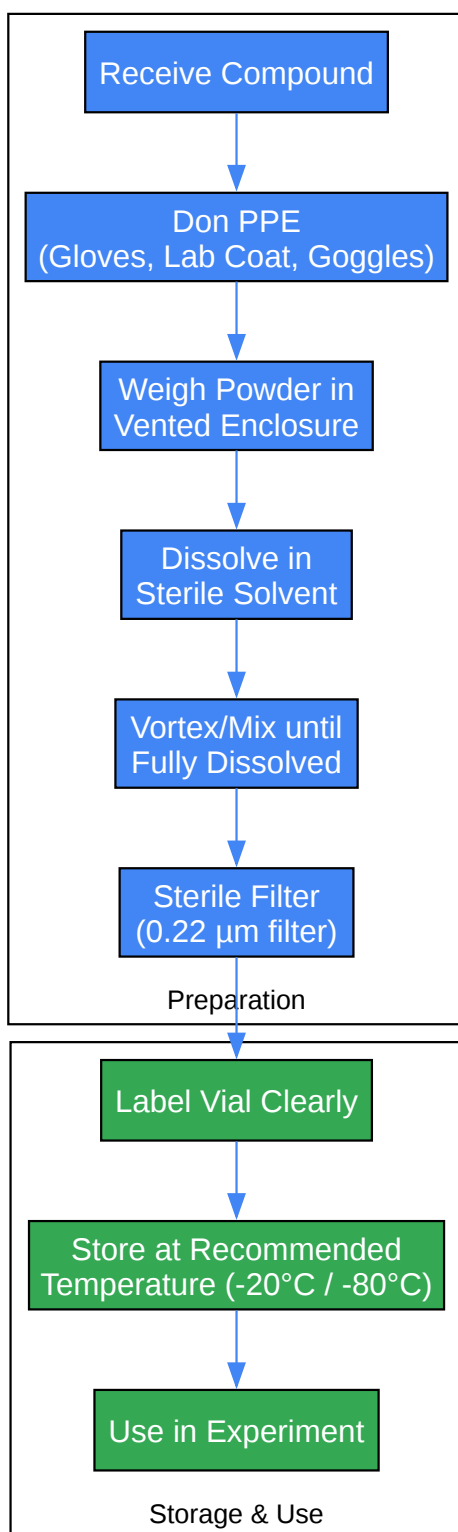


Figure 1: General Workflow for Handling and Solution Preparation

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Caption: Workflow for safe handling and preparation of **L-Phenylalanine-3-13C**.

## Simplified Metabolic Pathway of L-Phenylalanine

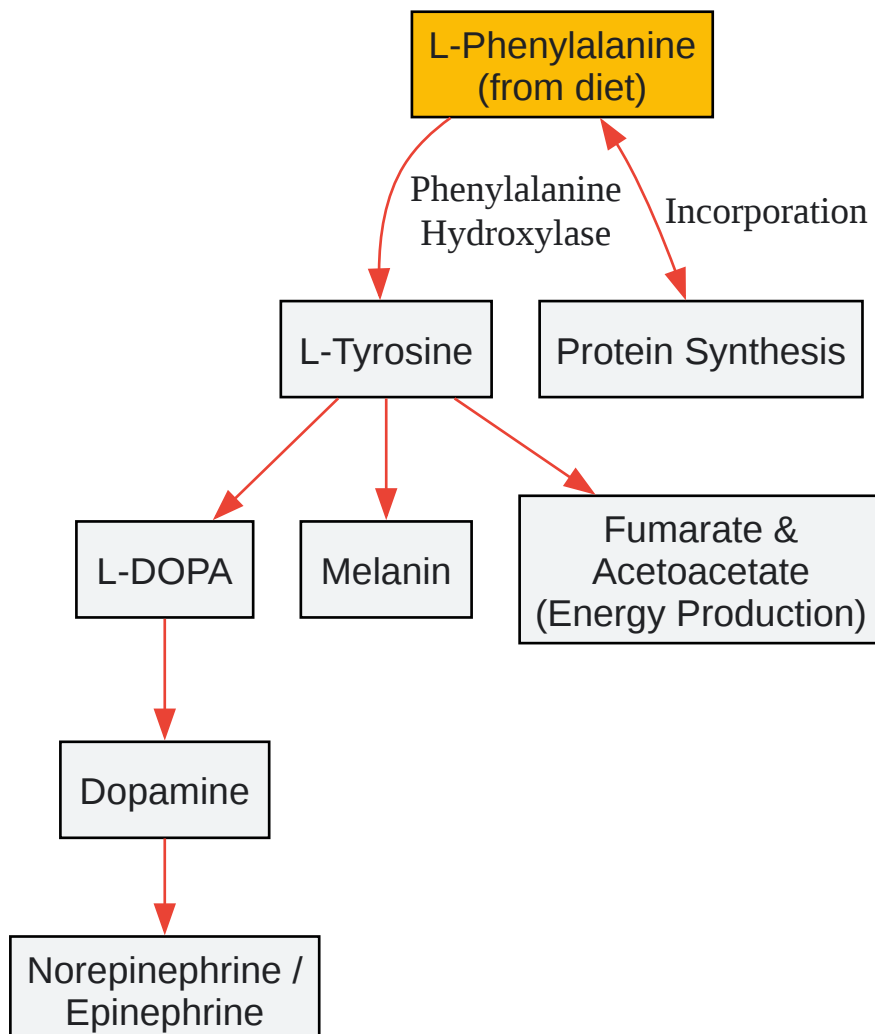


Figure 2: Simplified Metabolic Pathway of L-Phenylalanine

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